

Technical Guide: Natural Sources and Biosynthesis of 10-Methyltridecanoic Acid[1]

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Compound of Interest

Compound Name: 10-Methyltridecanoic Acid

Cat. No.: B1260040

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Executive Summary

10-Methyltridecanoic Acid (10-MTA) is a rare, mid-chain branched-chain fatty acid (BCFA).[1] Unlike the common iso- (terminal) and anteiso- (penultimate) BCFAs found abundantly in ruminant fats and bacterial membranes, 10-MTA possesses a methyl group positioned at the 10th carbon from the carboxyl end (or the -4 position relative to the terminal methyl).

This structural specificity classifies it as a mid-chain methylated lipid, a category biologically distinct from primer-derived BCFAs.[1][2] Its presence is typically associated with specific stress-response pathways in bacteria (*Listeria monocytogenes*), unique metabolic signatures in the human microbiome (saliva/sweat volatiles), and complex lipidomes of marine sponges.[2]

Target Audience: Researchers in lipidomics, microbial physiology, and biomarker discovery.[2]

Part 1: Chemical Identity & Structural Logic[2]

Before isolating 10-MTA, it is critical to distinguish it from its structural isomers, which are far more common in nature.[2]

Compound Name	Structure Type	Methyl Position	Common Source
10-Methyltridecanoic Acid	Mid-Chain BCFA	C-10	Stress-induced Bacteria, Human Volatiles
12-Methyltridecanoic Acid	Iso-BCFA	C-12 (Terminal)	Streptomyces, Ruminant Milk Fat
11-Methyltridecanoic Acid	Anteiso-BCFA	C-11 (Penultimate)	Bacillus subtilis, Listeria (Standard)

Molecular Specification

- IUPAC Name: **10-Methyltridecanoic acid**[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Formula:
- Molecular Weight: 228.37 g/mol [\[8\]](#)
- Key Feature: The methyl branch is located centrally (relative to the hydrophobic tail), disrupting lipid packing density more significantly than terminal branching.[\[2\]](#) This property is exploited by organisms to modulate membrane fluidity under stress.[\[2\]](#)

Part 2: Primary Natural Sources[\[1\]](#)

Bacterial Stress Adaptation (*Listeria monocytogenes*)

The most definitive, manipulatable source of 10-MTA is the bacterium *Listeria monocytogenes*, specifically under conditions of cold stress and precursor loading.[\[2\]](#)

- Context: *L. monocytogenes* typically produces anteiso-C15:0 to maintain membrane fluidity. [\[1\]](#)[\[2\]](#)[\[7\]](#) However, when the native BCFA pathway is perturbed or when specific "unnatural" primers are fed to the bacteria, 10-MTA accumulates as a homeoviscous adaptation agent. [\[2\]](#)
- Experimental Yield: Research indicates that growing *L. monocytogenes* (Strain MOR401) at 10°C in the presence of 2-methylpropionate (isobutyrate) forces the synthesis of 10-MTA.[\[2\]](#)

- Mechanism: The bacterium utilizes the exogenous 2-methylpropionate as a primer.[2] Through the Type II Fatty Acid Synthesis (FAS II) pathway, this primer is elongated.[2] The accumulation of 10-MTA (rather than standard iso-C14) under these conditions suggests a specific elongation arrest or modification induced by the cold stress.[1][2]

Human Microbiome Volatiles (Saliva & Sweat)

10-MTA has been identified as a specific Volatile Organic Compound (VOC) in human secretions.[2] Its presence is likely exogenous, resulting from the metabolism of skin/oral lipids by commensal bacteria (*Corynebacterium*, *Staphylococcus*, *Propionibacterium*).[2]

- Saliva: Detected via Stir Bar Sorptive Extraction (SBSE) coupled with GC-MS.[1][2] It appears as a minor endogenous metabolite or bacterial byproduct.[2]
- Apocrine Sweat: Found in the axillary (armpit) region.[2][6] The compound contributes to the complex "human scent" profile.[2] It is likely generated when skin bacteria hydrolyze odorless precursor lipids secreted by apocrine glands, releasing free methylated fatty acids.[2]

Marine Sponges (Porifera)

While less specific than the bacterial source, marine sponges (e.g., *Demospongiae*) are prolific producers of mid-chain methylated fatty acids (often termed "demospongiic acids").[2]

- Distinction: Sponge fatty acids typically feature longer chains (C24–C30) with methylation at C5, C9, or C10. 10-MTA represents a shorter-chain homolog in this class, often found in the phospholipid fraction of sponge cell membranes.[2]

Part 3: Biosynthetic Pathways & Causality[1]

The synthesis of 10-MTA follows two distinct biological logics depending on the organism.

Pathway A: Primer-Dependent Elongation (Bacteria)

In *Listeria*, the synthesis is driven by the initiation primer.[2]

- Precursor: 2-Methylpropionate (Isobutyrate) is converted to Isobutyryl-CoA.[1][2]

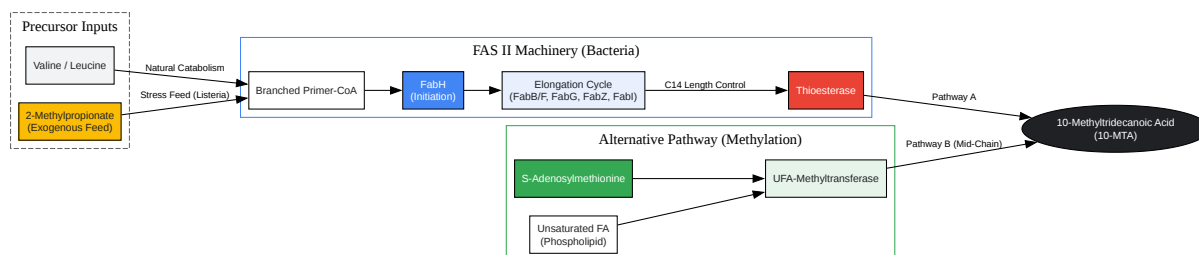
- Initiation: FabH (Ketoacyl-ACP synthase III) condenses Isobutyryl-CoA with Malonyl-ACP.[1][2]
- Elongation: The chain is extended by adding 2-carbon units via the FAS II cycle.[2]
- Termination: Thioesterase cleaves the acyl-ACP at the C14 length.[2]

Pathway B: Post-Synthetic Methylation (General Mid-Chain Logic)

In many other systems (like *Mycobacterium* or Sponges), mid-chain methyl groups are added after the chain is formed, or on an unsaturated intermediate.[2]

- Substrate: An unsaturated fatty acid (e.g., -monounsaturated).
- Donor: S-Adenosylmethionine (SAM).[2]
- Enzyme: UFA-Methyltransferase.[1][2]
- Result: The methyl group from SAM attacks the double bond, creating a cyclopropane ring or a methylated chain (e.g., Tuberculostearic acid mechanism).[2]

Biosynthetic Logic Diagram (Graphviz)



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Caption: Dual biosynthetic routes for 10-MTA: Primer-extension (*Listeria*) vs. SAM-dependent methylation.[1][2]

Part 4: Isolation & Analysis Protocol

To isolate 10-MTA from a bacterial culture (e.g., *Listeria*), the following self-validating protocol is recommended.

Biomass Generation

- Strain: *Listeria monocytogenes* (e.g., strain 10403S or MOR401).[2]
- Media: Brain Heart Infusion (BHI) broth supplemented with 1 mM 2-methylpropionate.[1][2]
- Incubation: 10°C (Critical for mid-chain BCFA upregulation) until late stationary phase.[2]

Lipid Extraction (Bligh & Dyer Modified)

- Pellet Cells: Centrifuge culture at 4,000

g for 10 min.

- Lysis: Resuspend in chloroform:methanol (1:2 v/v). Sonicate for 10 min on ice.
- Phase Separation: Add chloroform and water to reach final ratio 1:1:0.9. Centrifuge.[\[2\]](#)[\[9\]](#)
Collect lower organic phase.[\[2\]](#)
- Drying: Evaporate solvent under nitrogen stream.

Derivatization (FAME Preparation)

- Why: Free fatty acids are not volatile enough for GC.[\[2\]](#) Methyl esterification is required.[\[2\]](#)
[\[10\]](#)
- Reagent: 1.25 M HCl in Methanol (Acid-catalyzed methylation is preferred over base-catalyzed to ensure total lipid transesterification).
- Reaction: Incubate at 50°C for 12 hours or 80°C for 1 hour.
- Extraction: Extract FAMES (Fatty Acid Methyl Esters) into hexane.[\[2\]](#)

Identification (GC-MS)[\[1\]](#)[\[2\]](#)[\[12\]](#)

- Column: High-polarity capillary column (e.g., CP-Sil 88 or DB-23) is required to separate positional isomers (10-methyl vs 12-methyl).[\[1\]](#)[\[2\]](#)
- Mass Spec Signature: Look for the molecular ion (
) and specific McLafferty rearrangement ions characteristic of the methyl branch position.[\[2\]](#)
 - Note: Mid-chain methyl esters often produce fragment ions at
that differ from terminal iso peaks.[\[2\]](#)
- Validation: Compare Retention Time (RT) against a commercially available standard (e.g., bacterial acid methyl ester mix) or calculate Equivalent Chain Length (ECL).

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